

Holmium Acetate Hydrate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Holmium acetate hydrate*

Cat. No.: *B15088916*

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This technical guide provides a comprehensive overview of **holmium acetate hydrate**, a lanthanide compound with emerging applications in biomedical research and drug development. This document is intended for researchers, scientists, and professionals in the pharmaceutical and biotechnology sectors, offering detailed information on its chemical properties, synthesis, and potential therapeutic and diagnostic applications.

Core Chemical and Physical Properties

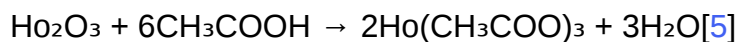
Holmium acetate hydrate is a salt of the rare earth element holmium. It typically appears as a pinkish, crystalline solid that is soluble in water.^[1] The degree of hydration can vary, which is reflected in the different CAS numbers reported in the literature. The two most commonly cited CAS numbers are 312619-49-1 for the hydrate with an variable number of water molecules (xH₂O) and 25519-09-9, which is often associated with the monohydrate or a general hydrate form.^{[1][2][3]}

Below is a summary of the key quantitative data for **holmium acetate hydrate**:

Property	Value	Source(s)
CAS Number	312619-49-1 (hydrate), 25519-09-9 (monohydrate/hydrate)	[1][2][3]
Molecular Formula	$(\text{CH}_3\text{COO})_3\text{Ho} \cdot x\text{H}_2\text{O}$	[2]
Molecular Weight (Anhydrous)	342.06 g/mol	[2][4]
Appearance	Pink solid, powder, crystals, or chunks	[1][2][4]
Solubility	Soluble in water	[1]
Purity (typical)	99.9% to 99.99% (trace metals basis)	[1][2]

Synthesis of Holmium Acetate Hydrate

A common and straightforward method for the laboratory synthesis of **holmium acetate hydrate** involves the reaction of holmium(III) oxide with acetic acid.[5] The general chemical equation for this reaction is:

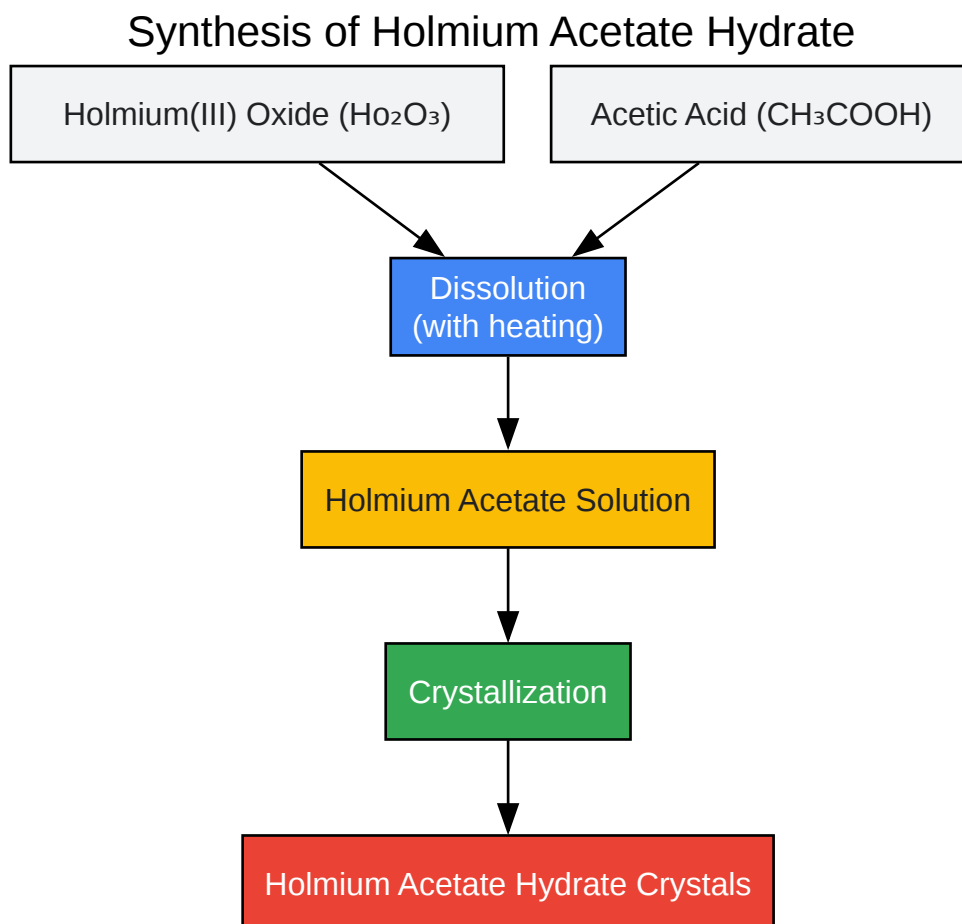


A more detailed experimental protocol is outlined below.

Experimental Protocol: Synthesis from Holmium Oxide

- **Dissolution:** Holmium(III) oxide is dissolved in hot acetic acid.[5]
- **pH Adjustment:** For the formation of the tetrahydrate, the pH of the solution should be adjusted to 4.[5]
- **Crystallization:** The solution is then cooled to allow for the crystallization of **holmium acetate hydrate**.
- **Isolation:** The resulting crystals are isolated from the solution by filtration.
- **Drying:** The crystals are dried under appropriate conditions to remove excess solvent.

The following diagram illustrates the workflow for the synthesis of **holmium acetate hydrate**.



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A simplified workflow for the synthesis of **holmium acetate hydrate**.

Biomedical Applications and Future Directions

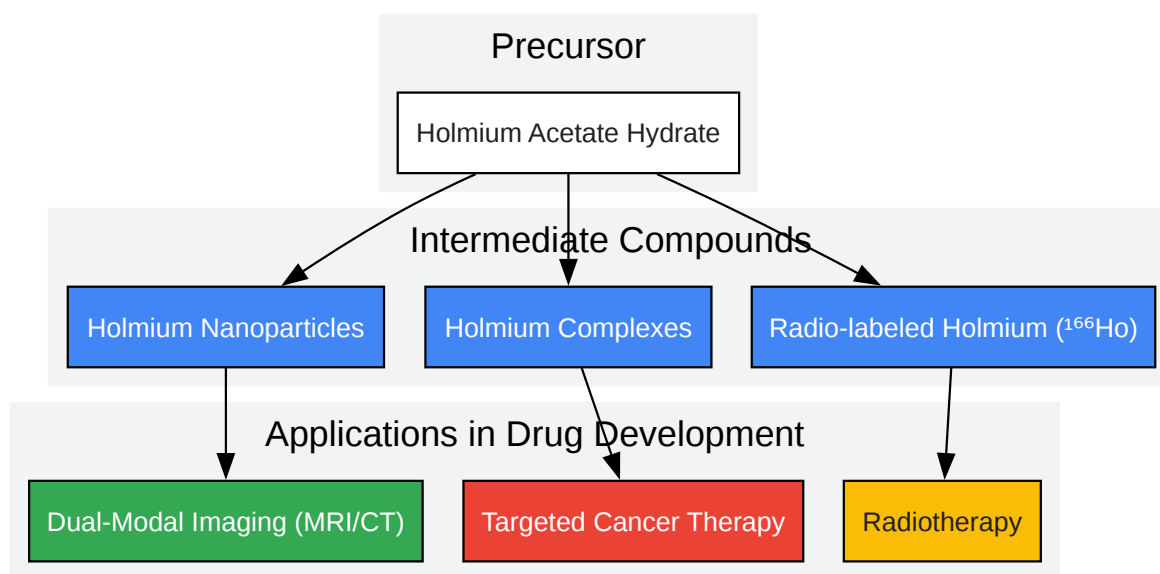
While **holmium acetate hydrate** itself is primarily used as a precursor, holmium-containing compounds have significant potential in various biomedical applications.[6] The unique paramagnetic and high electron density properties of the holmium ion make it a candidate for use in advanced imaging and therapeutic modalities.[1]

Lanthanides, including holmium, are increasingly being investigated for their roles in cancer diagnosis and therapy.[7][8] Holmium-based nanoparticles have been explored as contrast agents for both magnetic resonance imaging (MRI) and computed tomography (CT).[9]

Furthermore, the radioactive isotope holmium-166 is a potent beta-emitter used in radiotherapy for the treatment of various cancers.[1]

The diagram below outlines the logical progression from **holmium acetate hydrate** as a starting material to its potential downstream applications in drug development and therapy.

Potential Biomedical Applications of Holmium Compounds



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